

Technical Deep Dive: BDP 558/568 Azide Characterization and Application

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Compound of Interest

Compound Name: BDP 558/568 azide

Cat. No.: B1192273

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Executive Summary & Chemical Identity

BDP 558/568 Azide is a high-performance, borondipyrromethene (BODIPY) based fluorophore functionalized with an azide group for bioorthogonal "Click" chemistry.[1] As a Senior Application Scientist, I recommend this dye specifically for applications requiring extreme photostability and high quantum yield in the yellow-orange spectrum.

Unlike traditional cyanine dyes (e.g., Cy3) or rhodamines (e.g., TAMRA), the BDP core is electrically neutral and relatively hydrophobic. This structural difference confers superior resistance to photobleaching and pH-insensitivity, making it ideal for quantitative imaging, single-molecule tracking, and lipid microdomain studies.[2]

Core Chemical Specifications

Parameter	Value	Notes
Fluorophore Core	Borondipyrromethene (BODIPY)	High quantum yield, narrow emission bandwidth.[1][2][3][4][5][6]
Reactive Group	Azide (-N ₃)	Bioorthogonal; reacts with alkynes via CuAAC or SPAAC.[2]
Molecular Weight	~428.27 Da	Small size minimizes steric hindrance.
Solubility	DMSO, DMF, DCM	Critical: Low water solubility.[6][7][8] Must be dissolved in organic solvent before aqueous dilution.

Photophysical Properties

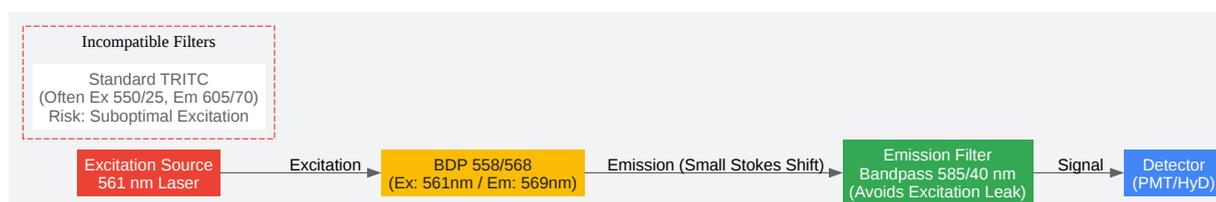
The nomenclature "558/568" refers to the approximate excitation and emission maxima in nanometers.[9][10] However, in practical application, these values shift slightly based on solvent polarity.

Spectral Data Table

Property	Value	Experimental Implication
Excitation Max ()	561 nm	Perfectly matched to the 561 nm DPSS laser common in confocal systems.[1][2]
Emission Max ()	569 nm	Small Stokes shift (~8-10 nm). [2] Requires precise filter selection to avoid crosstalk.
Extinction Coefficient ()	84,400 M ⁻¹ cm ⁻¹	High absorptivity; yields bright signal even at low labeling density.
Quantum Yield ()	~0.68	Very efficient fluorescence; excellent for dim targets.
Correction Factor (260 nm)	0.00	Negligible absorption at DNA quantification wavelengths.
Correction Factor (280 nm)	0.07	Low correction required for protein concentration normalization.

Spectral Compatibility Logic

The small Stokes shift is the primary technical challenge with BDP 558/568. Standard TRITC filters often have wide bandpasses that may result in self-absorption or bleed-through.[2]



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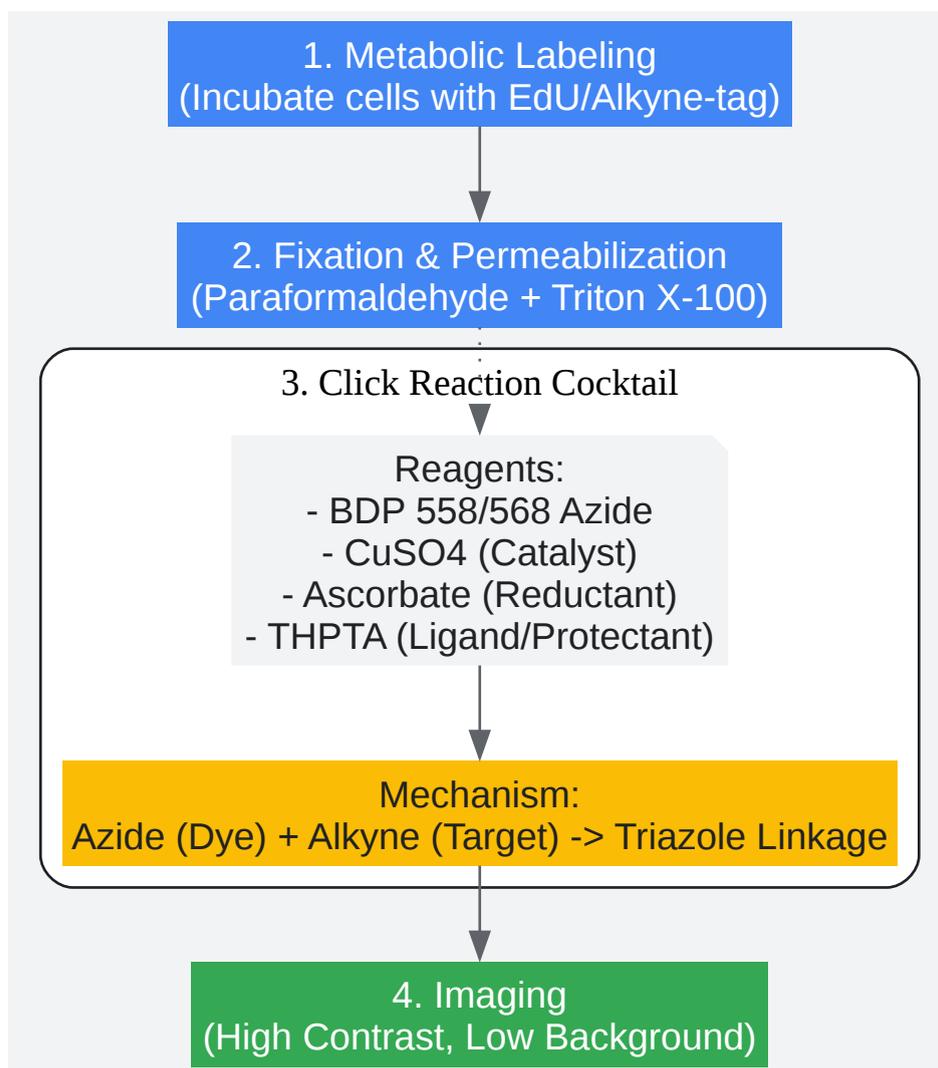
Figure 1: Optical Configuration Logic. Note the requirement for a narrow bandpass filter or specific 561-compatible filter sets to manage the small Stokes shift.[2]

Mechanism of Action: Bioorthogonal Labeling

BDP 558/568 Azide is designed for Click Chemistry.[6][8][11] It does not bind directly to proteins or DNA; it requires the target biomolecule to be pre-functionalized with an Alkyne (for Copper-Catalyzed Azide-Alkyne Cycloaddition, CuAAC) or a Cyclooctyne (e.g., DBCO for Strain-Promoted Azide-Alkyne Cycloaddition, SPAAC).[2]

The CuAAC Reaction Workflow

The most common application is detecting EdU (5-ethynyl-2'-deoxyuridine) in proliferating cells or labeling alkyne-tagged proteins.[2]



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Figure 2: Step-by-step Click Chemistry workflow for intracellular labeling.

Experimental Protocol: Intracellular Labeling

Context: This protocol assumes labeling of alkyne-modified targets (e.g., EdU-incorporated DNA) in adherent cells.[2]

Reagents Preparation[2][3][11][12]

- **BDP 558/568 Azide** Stock: Dissolve 1 mg in DMSO to create a 5-10 mM stock. Store at -20°C, desiccated, protected from light.
- **CuSO₄ Solution**: 100 mM in water.

- Sodium Ascorbate: 100 mM in water (Prepare fresh!).
- THPTA Ligand: Dissolve to 50 mM in water. Crucial: THPTA protects proteins/RNA from copper-induced degradation and maintains dye solubility.[2]

Step-by-Step Procedure

- Fixation: Fix cells with 4% Paraformaldehyde (PFA) for 15 min. Wash 2x with PBS.
- Permeabilization: Incubate with 0.5% Triton X-100 in PBS for 20 min. Wash 2x with PBS.
- Reaction Cocktail Assembly (Order Matters):
 - Prepare the reaction buffer (PBS or TBS).
 - Add CuSO_4 (final 1 mM) premixed with THPTA (final 2-5 mM).[2] Allow to complex for 5 mins.
 - Add **BDP 558/568 Azide** (final 1-10 μM).[2]
 - Add Sodium Ascorbate (final 10 mM) last to initiate the catalytic cycle.
- Incubation: Add cocktail to cells immediately. Incubate for 30–60 minutes at Room Temperature in the dark.
- Washing: Wash 3x with PBS containing 0.1% Tween-20 to remove hydrophobic dye aggregates.[2]
- Nuclear Counterstain: Stain with DAPI or Hoechst if required.

Troubleshooting & Optimization (Senior Scientist Insights)

Dye Aggregation (The "Spots" Problem)

Issue: BDP dyes are lipophilic. In aqueous buffers, they can crash out, causing bright, non-specific background spots. Solution:

- Ligand is Key: Use THPTA or TBTA.[12] Do not rely on copper alone.[5]

- Solvent: Ensure the dye stock is fully dissolved in DMSO before adding to the aqueous buffer.
- Wash: Include a detergent wash (Tween-20 or Triton) after the click reaction to strip non-specifically bound hydrophobic dye.[2]

Fluorescence Quenching

Issue: Signal is weak despite high labeling efficiency. Solution:

- Copper Toxicity: Excess copper can quench fluorescence and degrade sample integrity. Ensure the Cu:Ligand ratio is at least 1:2 (preferably 1:5).
- Bleaching: While BDP is stable, avoid mounting media containing p-phenylenediamine (PPD) if it reacts with the specific BDP variant (rare, but possible). Use modern antifade mountants like ProLong Glass.

Spectral Crosstalk

Issue: Signal bleeds into the Red (Cy5) channel. Solution:

- BDP 558/568 has a long emission tail. If multiplexing with a Far-Red dye (e.g., Cy5 or Alexa 647), use a 640 nm laser for the red dye (not 633 nm) and ensure your 568 emission filter cuts off strictly below 600 nm.

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